

1,3-Dichlorobenzene chemical properties and structure

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Compound of Interest

Compound Name: 1,3-Dichlorobenzene

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1,3-Dichlorobenzene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dichlorobenzene (m-DCB) is a chlorinated aromatic hydrocarbon with the chemical formula $C_6H_4Cl_2$. It exists as a colorless liquid at room temperature and is characterized by its partial solubility in water and solubility in organic solvents like alcohol and ether.^[1] Historically, it has been utilized in the synthesis of herbicides, insecticides, pharmaceuticals, and dyes.^[1] This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and metabolic pathways of **1,3-dichlorobenzene**, tailored for professionals in research and drug development.

Chemical Structure and Properties

1,3-Dichlorobenzene is one of three isomers of dichlorobenzene, with the chlorine atoms attached to the benzene ring at positions 1 and 3.^[2] This substitution pattern confers a C_{2v} point group symmetry to the molecule.^[3]

Physical and Chemical Properties

The key physicochemical properties of **1,3-dichlorobenzene** are summarized in the table below, providing a ready reference for experimental and developmental work.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ Cl ₂	[4]
Molar Mass	147.00 g/mol	[4][5]
Appearance	Colorless liquid	[5]
Density	1.288 g/cm ³ at 25 °C	[4][5]
Melting Point	-22 to -25 °C	[4][5]
Boiling Point	172 to 173 °C	[4][5]
Water Solubility	123 mg/L at 25 °C	[5]
Vapor Pressure	5 mmHg at 38.8 °C	[4]
Refractive Index	1.546 at 20 °C/D	[4]
LogP (Octanol-Water Partition Coefficient)	3.53	[2]
Henry's Law Constant	2.83 x 10 ⁻³ atm·m ³ /mol at 25 °C	[2]

Experimental Protocols

Determination of Physical Properties

Standard methodologies are employed to determine the physicochemical properties of liquid compounds like **1,3-dichlorobenzene**.

Melting Point Determination: The melting point of **1,3-dichlorobenzene**, which is below ambient temperature, is determined using a cryostat. A common method involves the capillary tube technique.

- Apparatus: Thiele tube or a commercial melting point apparatus equipped with a cooling system.

- Procedure: A small sample of **1,3-dichlorobenzene** is introduced into a capillary tube. The tube is placed in the cooling block of the apparatus. The temperature is gradually lowered until the liquid solidifies. Then, the temperature is slowly raised at a controlled rate (e.g., 1 °C/min). The temperature at which the first crystals begin to melt and the temperature at which the last crystal disappears are recorded as the melting point range.[\[6\]](#)[\[7\]](#)

Boiling Point Determination: The boiling point is determined at atmospheric pressure, typically using a distillation method or a micro-method with a Thiele tube.

- Apparatus: Distillation flask, condenser, thermometer, and a heating mantle, or a Thiele tube setup.
- Procedure (Distillation): A sample of **1,3-dichlorobenzene** is placed in the distillation flask. The apparatus is assembled, and the liquid is heated. The temperature is recorded when the liquid is boiling and the vapor temperature is stable.[\[8\]](#)[\[9\]](#)[\[10\]](#) This temperature is the boiling point.

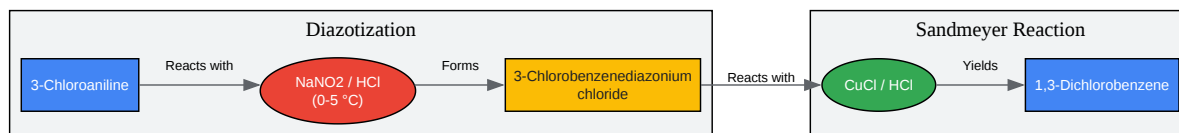
Density Measurement: The density of liquid **1,3-dichlorobenzene** can be accurately measured using a pycnometer or a graduated cylinder and a balance.

- Apparatus: Pycnometer (specific gravity bottle) or a graduated cylinder, and an analytical balance.
- Procedure (Pycnometer): The mass of the clean, dry pycnometer is determined. The pycnometer is then filled with **1,3-dichlorobenzene**, and its mass is measured again. The volume of the pycnometer is known or can be calibrated with a liquid of known density (e.g., water). The density is calculated by dividing the mass of the **1,3-dichlorobenzene** by the volume of the pycnometer.[\[1\]](#)[\[5\]](#)

Synthesis of 1,3-Dichlorobenzene

A common and directed method for the synthesis of **1,3-dichlorobenzene** is through the Sandmeyer reaction, starting from 3-chloroaniline.[\[4\]](#)

Experimental Workflow for Synthesis via Sandmeyer Reaction:



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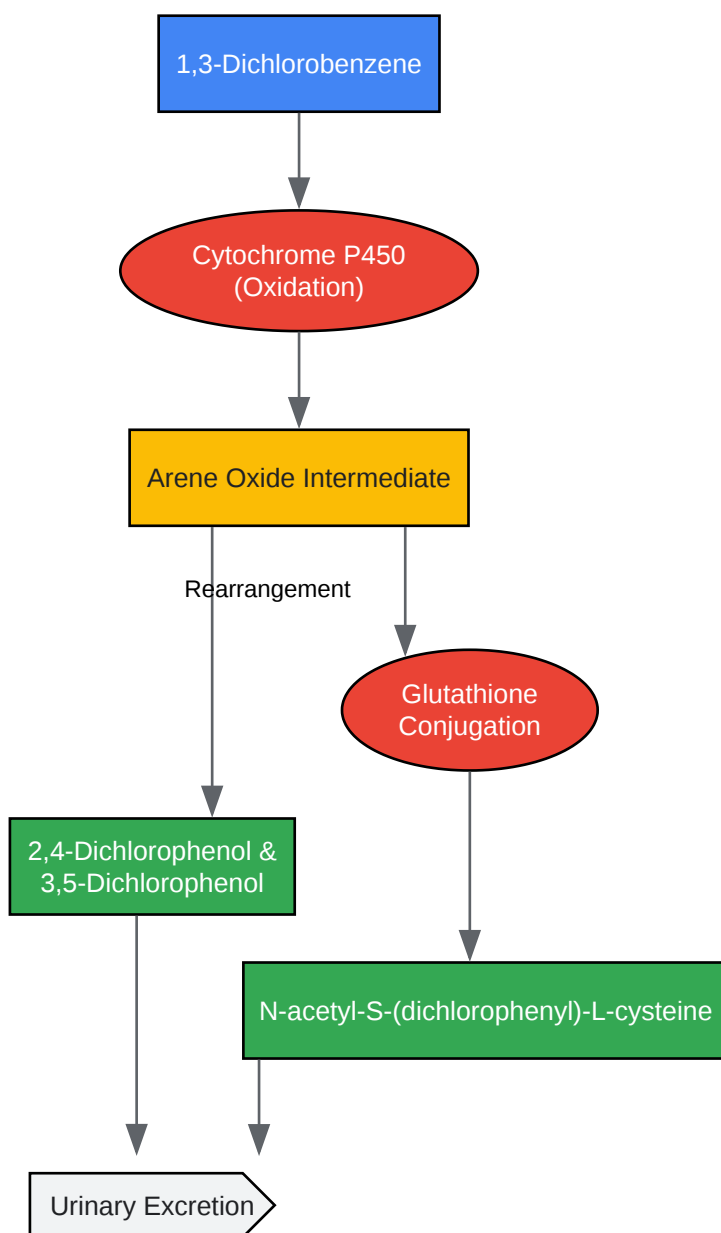
Caption: Synthesis of **1,3-Dichlorobenzene** via the Sandmeyer Reaction.

Detailed Protocol:

- **Diazotization of 3-Chloroaniline:** 3-chloroaniline is dissolved in hydrochloric acid and the solution is cooled to 0-5 °C in an ice bath. An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature. The reaction progress can be monitored using potassium iodide-starch paper. The completion of the reaction yields a solution of 3-chlorobenzenediazonium chloride.
- **Sandmeyer Reaction:** The freshly prepared diazonium salt solution is added to a solution of copper(I) chloride in hydrochloric acid. The reaction mixture is warmed to facilitate the displacement of the diazonium group with a chlorine atom, leading to the formation of **1,3-dichlorobenzene**. Nitrogen gas is evolved during this step.
- **Work-up and Purification:** The resulting mixture is typically subjected to steam distillation to separate the crude **1,3-dichlorobenzene**. The organic layer is then separated, washed, dried, and purified by fractional distillation to obtain the final product.

Metabolic Pathway

In biological systems, **1,3-dichlorobenzene** is primarily metabolized in the liver by cytochrome P-450 enzymes.^[5] The metabolic pathway involves oxidation and subsequent conjugation reactions.



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